

Preliminary in vitro evaluation of WCK-5153 activity

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Compound of Interest

Compound Name: WCK-5153

Cat. No.: B15566810

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An In-Depth Technical Guide to the Preliminary In Vitro Evaluation of **WCK-5153**

Introduction

WCK-5153 is a novel, investigational bicyclo-acyl hydrazide (BCH), a derivative of the diazabicyclooctane (DBO) chemical scaffold.^{[1][2]} It is being developed to address the critical threat of infections caused by highly drug-resistant Gram-negative bacteria.^{[3][4]} The primary mechanism of action of **WCK-5153** is the specific and high-affinity inhibition of Penicillin-Binding Protein 2 (PBP2).^{[1][5][6]} This targeted action disrupts bacterial cell wall synthesis. Furthermore, **WCK-5153** functions as a "β-lactam enhancer," meaning it potentiates the activity of co-administered β-lactam antibiotics, restoring their efficacy against many resistant strains.^{[1][3][5]} This guide provides a detailed overview of the in vitro methodologies used to characterize the activity of **WCK-5153** and summarizes the key quantitative data from preliminary evaluations.

Data Presentation

The in vitro activity of **WCK-5153** has been quantified through various standard microbiological assays. The following tables summarize its inhibitory and binding characteristics against key Gram-negative pathogens.

Table 1: Minimum Inhibitory Concentrations (MICs) of **WCK-5153** Alone and in Combination

Target Organism	WCK-5153 Alone (µg/mL)	Partner β-Lactam	WCK-5153 Concentration (µg/mL)	Observation
<i>Pseudomonas aeruginosa</i>	2 - 32[1][3]	Cefepime	4 or 8	Restored susceptibility to the partner β-lactam.[3][7]
<i>Acinetobacter baumannii</i>	>1024[5][8]	Cefepime	8	4-fold reduction in Cefepime MIC. [5][8]
<i>Acinetobacter baumannii</i>	>1024[5][8]	Sulbactam	8	8-fold reduction in Sulbactam MIC.[5][8]
<i>Klebsiella pneumoniae</i> (MBL-producing)	>64[6][9]	Cefepime	4	>4-fold reduction in Cefepime MIC. [6]
<i>Klebsiella pneumoniae</i> (MBL-producing)	>64[6][9]	Aztreonam	4	Reduced partner β-lactam MIC to susceptible/intermediate range. [6]

Table 2: 50% Inhibitory Concentrations (IC₅₀s) against Penicillin-Binding Proteins (PBPs)

Target Organism	PBP Target	IC ₅₀ (µg/mL)	Key Finding
Pseudomonas aeruginosa	PBP2	Not specified, but showed high and exclusive affinity.[1]	Potent and specific PBP2 inhibition.[1]
Acinetobacter baumannii	PBP2	0.01[5][8]	Demonstrates specific, high-affinity binding to PBP2.[5][8]
Klebsiella pneumoniae	PBP2	Not specified, but showed high and specific affinity.[6][9]	Potent PBP2 inhibitor. [6][9]

Table 3: Inhibitory Activity against Key β -Lactamases

β -Lactamase Class	Enzyme Example	Apparent K _i (K _i app) (µM)	Observation
Class A / C	e.g., KPC, AmpC	Not specified	Acylates Class A and C enzymes rapidly.[1][10]
Class B (MBL)	VIM-2	>100[1][3][7]	Does not significantly inhibit VIM-2.[1][3][7]
Class D (OXA)	OXA-23	>100[5][8]	Poor inhibitor of OXA-23.[5][8]

Experimental Protocols

The following are detailed methodologies for the key in vitro experiments used to evaluate **WCK-5153**.

Minimum Inhibitory Concentration (MIC) Determination

This protocol is based on the broth microdilution method as recommended by the Clinical and Laboratory Standards Institute (CLSI).

- **Inoculum Preparation:** A bacterial suspension is prepared from 3-5 morphologically similar colonies grown overnight on a non-selective agar medium. The suspension is adjusted to match the turbidity of a 0.5 McFarland standard. This suspension is then diluted in Cation-Adjusted Mueller-Hinton Broth (CAMHB) to achieve a final inoculum density of approximately 5×10^5 Colony Forming Units (CFU)/mL in the test wells.[\[11\]](#)
- **Assay Setup:** The assay is performed in 96-well microtiter plates. Serial two-fold dilutions of **WCK-5153** (and any partner antibiotic) are prepared directly in the wells with CAMHB.
- **Incubation:** The prepared bacterial inoculum is added to each well. The plates are incubated at 35 ± 1 °C for 16-20 hours under ambient air conditions.[\[11\]](#)
- **Result Interpretation:** The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.[\[11\]](#)

Time-Kill Assay

Time-kill assays are performed to assess the bactericidal activity of an antimicrobial agent over time.

- **Inoculum Preparation:** A starting inoculum of approximately 5×10^5 CFU/mL is prepared in CAMHB, similar to the MIC protocol.[\[12\]](#)
- **Assay Setup:** The assay is conducted in sterile flasks or tubes containing CAMHB. **WCK-5153** and any partner β -lactam are added at predetermined concentrations, often at multiples of their MIC values (e.g., 0.25x, 1x, 2x, 4x MIC).[\[1\]](#)[\[13\]](#) A growth control tube without any antimicrobial agent is always included.
- **Incubation and Sampling:** All tubes are incubated at 35-37°C, typically with agitation. Aliquots are removed from each tube at specified time points (e.g., 0, 2, 4, 8, and 24 hours).
- **Quantification:** Serial ten-fold dilutions of each aliquot are made in sterile saline to prevent drug carryover. A specific volume of the appropriate dilutions is plated onto a suitable agar medium. After 18-24 hours of incubation, the colonies are counted.
- **Data Analysis:** The number of viable bacteria (CFU/mL) is calculated for each time point and concentration. The results are plotted as $\log_{10}$ CFU/mL versus time. Bactericidal activity is

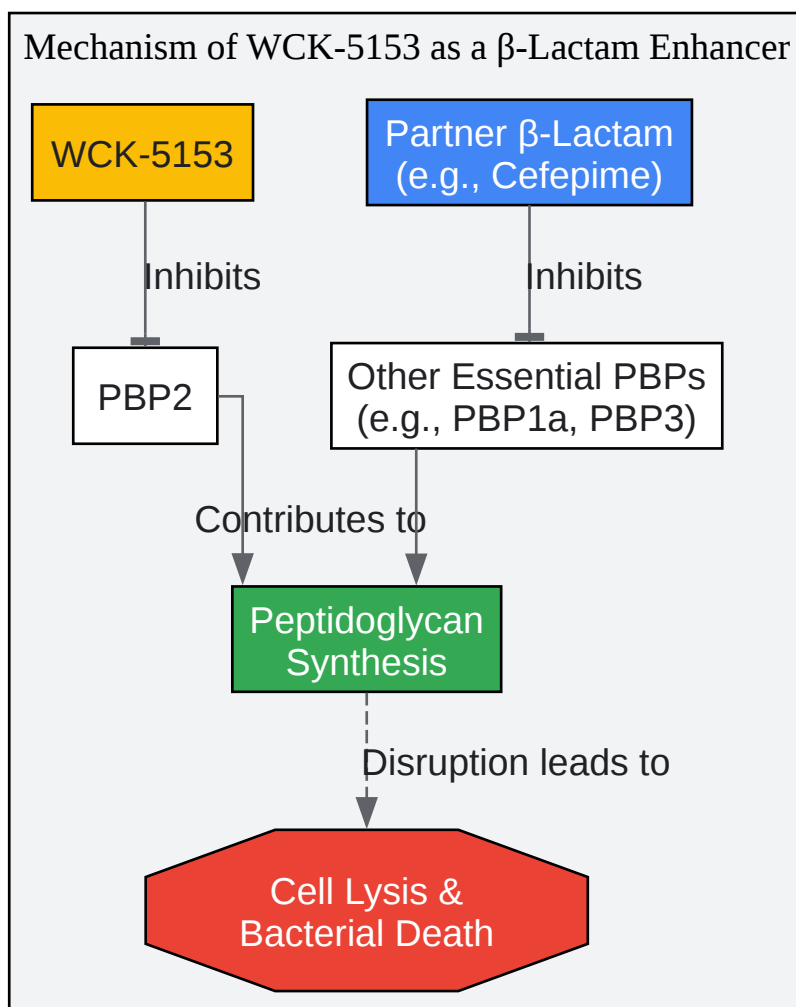
generally defined as a $\geq 3\text{-log}_{10}$ (99.9%) reduction in CFU/mL from the initial inoculum.[12]

Penicillin-Binding Protein (PBP) Inhibition Assay

This assay determines the affinity of **WCK-5153** for specific PBPs.

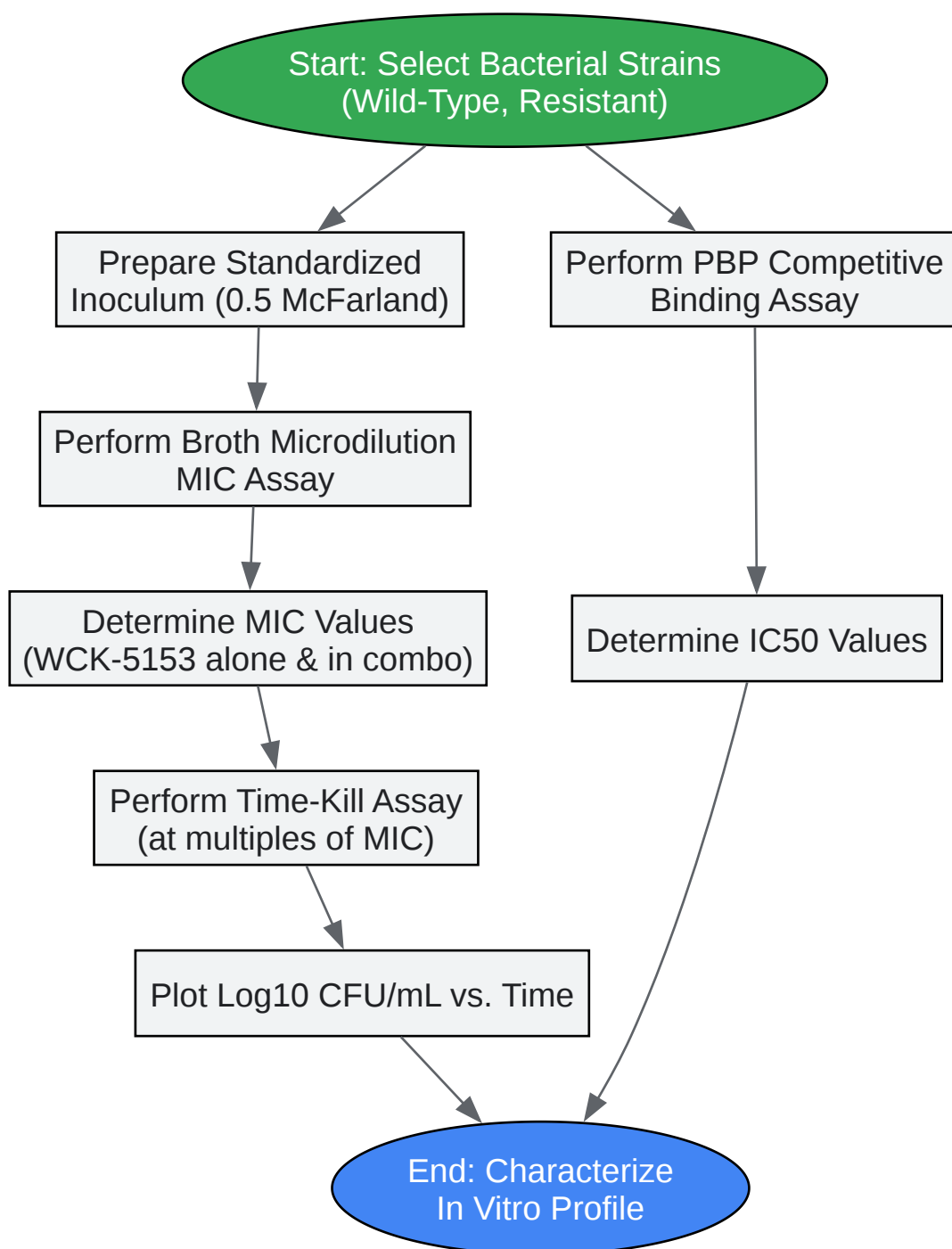
- **Membrane Preparation:** Bacterial cell membranes containing PBPs are prepared from logarithmic phase cultures through methods such as sonication or French press, followed by ultracentrifugation.
- **Competitive Binding:** A fixed amount of the prepared membrane fraction is incubated with varying concentrations of **WCK-5153**.
- **Labeling:** A fluorescently labeled β -lactam, such as Bocillin FL, is added to the reaction. Bocillin FL binds to any PBPs not already occupied by **WCK-5153**.
- **Detection and Analysis:** The reaction mixtures are separated by SDS-PAGE. The gel is then visualized using a fluorescent scanner. The intensity of the fluorescent signal for each PBP band decreases as the concentration of the competing inhibitor (**WCK-5153**) increases. The IC_{50} is determined by quantifying the band intensity and identifying the concentration of **WCK-5153** required to reduce the fluorescence by 50%.[6]

Mandatory Visualization



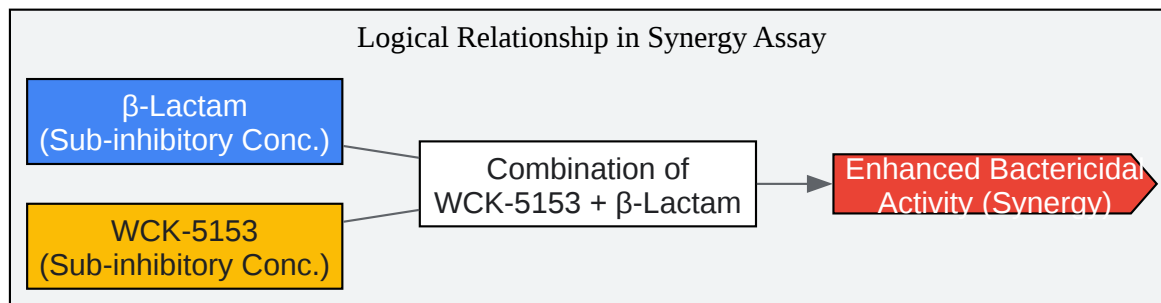
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Caption: **WCK-5153** inhibits PBP2, enhancing the effect of partner β -lactams on other PBPs.



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Caption: Generalized workflow for the in vitro evaluation of **WCK-5153**.



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Caption: Logical flow demonstrating the synergistic effect of **WCK-5153** and a β -lactam.

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